

Technical Guide: Methyl 3-(chlorosulfonyl)-4-methylbenzoate

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Compound of Interest

Compound Name: Methyl 3-(chlorosulfonyl)-4-methylbenzoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**, a key chemical intermediate in synthetic chemistry. The document details its nomenclature, relevant experimental protocols, and a visual representation of its synthesis pathway.

Chemical Identity and Synonyms

Methyl 3-(chlorosulfonyl)-4-methylbenzoate is a benzoic acid derivative containing both a methyl ester and a chlorosulfonyl functional group. This combination of reactive sites makes it a versatile building block in the synthesis of more complex molecules. A comprehensive list of its synonyms, registration numbers, and identifiers is provided in Table 1 for clear identification and cross-referencing in research and procurement.

Table 1: Synonyms and Identifiers for **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**^{[1][2]}

Category	Identifier
Systematic Name	methyl 3-(chlorosulfonyl)-4-methylbenzoate
IUPAC Name	methyl 3-chlorosulfonyl-4-methylbenzoate[2]
CAS Number	372198-41-9[1][2]
PubChem CID	15923429[2]
European Community (EC) Number	818-404-8[2]
DSSTox Substance ID	DTXSID40579684[2]
Molecular Formula	C9H9ClO4S[1][2]
Molecular Weight	248.68 g/mol [1][2]
InChI Key	WOEQFPLAEXQVEJ-UHFFFAOYSA-N[2]
SMILES	<chem>CC1=C(C=C(C=C1)C(=O)OC)S(=O)(=O)Cl</chem> [2]
Alternative Names & Depositor-Supplied Synonyms	3-(CHLOROSULFONYL)-4-METHYLBENZOIC ACID METHYL ESTER, Benzoic acid, 3-(chlorosulfonyl)-4-methyl-, methyl ester, DTXCID10530449, RefChem:354745, and others.[1][2]

Experimental Protocols

The following section details a common experimental procedure for the synthesis of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Synthesis of Methyl 3-(chlorosulfonyl)-4-methylbenzoate

This protocol describes the synthesis of the title compound from 3-(chlorosulfonyl)-4-methylbenzoic acid.[1]

Materials:

- 3-(chlorosulfonyl)-4-methylbenzoic acid (200 mg, 0.85 mmol)

- Thionyl chloride (SOCl_2) (1.0 mL)
- Methanol (MeOH) (5 mL)

Procedure:

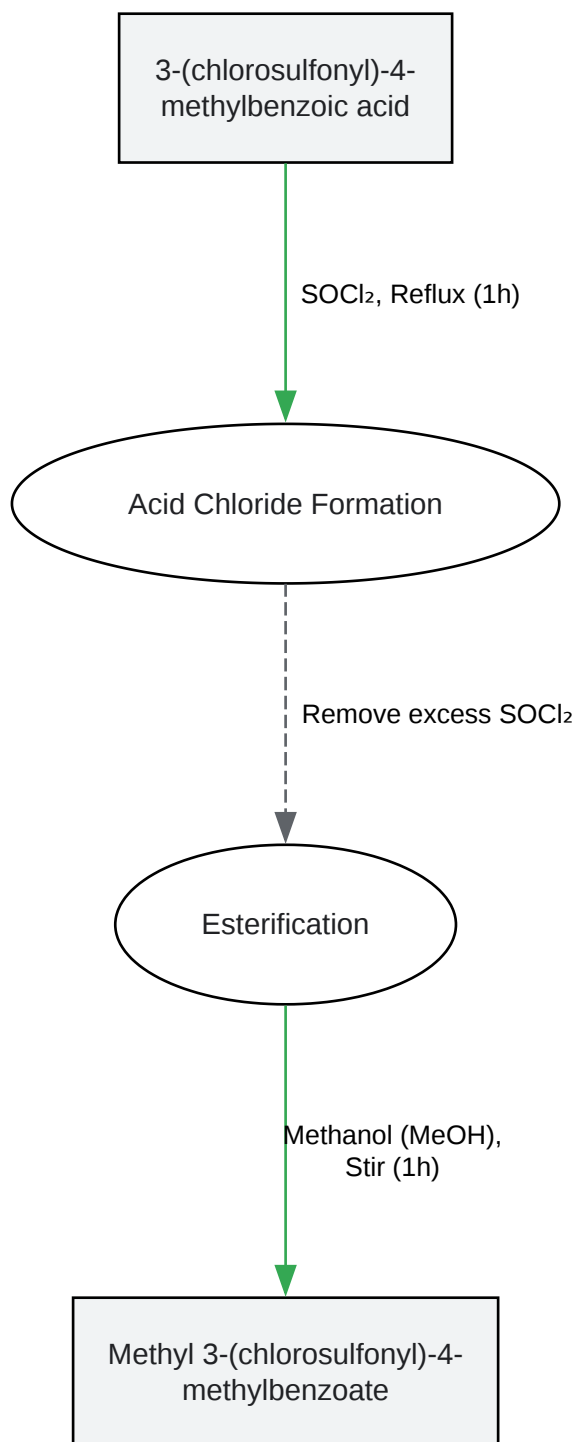
- A mixture of 3-(chlorosulfonyl)-4-methylbenzoic acid (200 mg, 0.85 mmol) and thionyl chloride (1.0 mL) is refluxed for 1 hour.
- After the reaction is complete, the excess thionyl chloride is removed under reduced pressure (in vacuo).
- Methanol (5 mL) is added to the residue, and the resulting solution is stirred for 1 hour.
- The solvent is then removed in vacuo to yield **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

Results:

- Product: **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**
- Appearance: Pale brown solid[1]
- Yield: 127 mg (60%)[1]
- Characterization Data:
 - ^1H NMR (400 MHz, CDCl_3): δ 8.72 (d, J = 1.7 Hz, 1H), 8.25 (dd, J = 7.9, 1.7 Hz, 1H), 7.52 (d, J = 7.9 Hz, 1H), 3.97 (s, 3H), 2.86 (s, 3H).[1]
 - LC-MS (APCI $^-$): 229 (M-Cl+O, 100%).[1]

Synthesis Workflow Diagram

The following diagram illustrates the two-step synthesis of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** from its corresponding carboxylic acid.



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Caption: Synthesis of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.

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References

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- 2. Methyl 3-(chlorosulfonyl)-4-methylbenzoate | C₉H₉ClO₄S | CID 15923429 - PubChem [pubchem.ncbi.nlm.nih.gov]
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